Definitive Guide: Boc-L-Valine Weinreb Amide Optical Purity & Synthesis

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Compound of Interest

Compound Name:	*(S)-2-(Boc-amino)-N-methoxy-N,3-dimethylbutanamide*
CAS No.:	*87694-52-8*
Cat. No.:	*B3162270*

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Target Audience: Synthetic Organic Chemists, Process Development Scientists, and QC Analysts. Purpose: To establish the "Gold Standard" optical rotation benchmark for Boc-L-Valine Weinreb amide, analyze synthesis routes that preserve chiral integrity, and provide a self-validating quality control protocol.

Part 1: The Benchmark – Specific Optical Rotation

For researchers relying on the "Chiral Pool" strategy, the optical purity of the starting material is non-negotiable. Below are the specific physicochemical standards for Boc-L-Valine Weinreb Amide (tert-butyl (S)-(1-(methoxy(methyl)amino)-3-methyl-1-oxobutan-2-yl)carbamate).

The "Gold Standard" Value

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Metric	Specification	Conditions	Source Validation
Specific Optical Rotation	-18.5°	c = 1.0, Methanol	Sigma-Aldrich / Merck CoA [1]
Alternative Spec Range	-15.0° to -19.0°	c = 1.0, Methanol	Thermo Scientific / Fisher [2]
CAS Number	87694-52-8	N/A	Chemical Abstracts Service
Molecular Formula	$C_{12}H_{24}N_2O_4$	MW: 260.33 g/mol	Elemental Analysis
Physical State	Colorless Oil / Low-Melting Solid	mp: 34-37 °C	Visual Inspection
Refractive Index	1.456	Pure liquid	Lit.[1] Value

Critical Insight: The rotation value is highly solvent-dependent. Values reported in chloroform (

) or acetic acid will differ significantly in magnitude and potentially sign. Always explicitly verify the solvent system (Methanol is the standard for this derivative).

Part 2: Synthesis & Mechanism – Preserving Chirality

The synthesis of Weinreb amides from N-protected amino acids is prone to racemization if the activation of the carboxylic acid is too aggressive (e.g., forming an oxazolone intermediate).

Comparative Analysis of Coupling Reagents

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Method	Reagents	Risk of Racemization	Yield	Verdict
Standard Carbodiimide	EDC·HCl / HOBt / NMM	Low	85-92%	Recommended. HOBt suppresses oxazolone formation effectively.
Mixed Anhydride	Isobutyl chloroformate / NMM	Moderate	80-90%	Fast, but temperature control (-15°C) is critical to prevent epimerization.
T3P (Propylphosphonic anhydride)	T3P / DBU or DIPEA	Very Low	>90%	Best for Scale-up. Mild conditions, easy workup (water-soluble byproducts).
Acid Chloride	$SOCl_2$ / Oxalyl Chloride	High	Variable	Avoid. High risk of racemization via ketene/oxazolone pathways.

Pathway Visualization: Synthesis & Racemization Logic

The following diagram illustrates the standard synthesis pathway and the critical control point where racemization (loss of optical purity) can occur.

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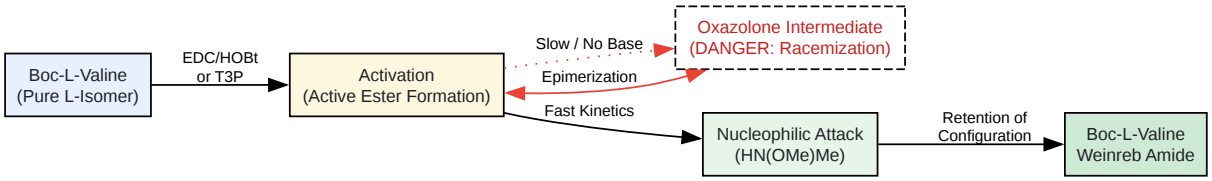

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Figure 1: Synthesis workflow highlighting the oxazolone "danger zone" where optical purity is lost.

Part 3: Experimental Protocol (Self-Validating)

This protocol uses the EDC/HOBt method, chosen for its balance of reliability, cost, and high retention of optical activity.

Materials

- Boc-L-Valine (1.0 equiv)[2][3]
- N,O-Dimethylhydroxylamine hydrochloride (1.1 equiv)
- EDC·HCl (1.1 equiv)
- HOBt (anhydrous, 1.1 equiv)
- N-Methylmorpholine (NMM) (2.2 equiv)
- Dichloromethane (DCM) (Solvent, 0.1 M concentration)

Step-by-Step Methodology

- Activation:
  - Dissolve Boc-L-Valine in dry DCM at 0°C (ice bath).
  - Add HOBt and NMM. Stir for 15 minutes. Checkpoint: Solution should be clear to slightly cloudy.

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- Add EDC·HCl. Stir for another 20 minutes at 0°C to form the active ester.

- Coupling:
  - Add N,O-Dimethylhydroxylamine hydrochloride.
  - Add the second equivalent of NMM dropwise to neutralize the HCl salt.
  - Allow the reaction to warm to room temperature (23°C) and stir for 12 hours.
- Workup (Purification):
  - Dilute with DCM.
  - Wash 1: 1M HCl (Cold) – Removes unreacted amine and EDC byproducts.
  - Wash 2: Saturated

    – Removes unreacted Boc-Valine and HOBt.
  - Wash 3: Brine – Drying.
  - Dry organic layer over

    , filter, and concentrate in vacuo.
- Validation (The "Self-Check"):
  - Yield Check: Expect >85% yield.
  - Appearance Check: Product should be a colorless oil or white solid (mp ~35°C).
  - Polarimetry Check: Dissolve 100 mg in 10 mL MeOH. Measure

    .[4]
    - Pass: -17.0° to -19.0°
    - Fail: > -15.0° (indicates racemization or impurities).

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Part 4: Quality Control Decision Tree

Use this logic flow to interpret your analytical results.

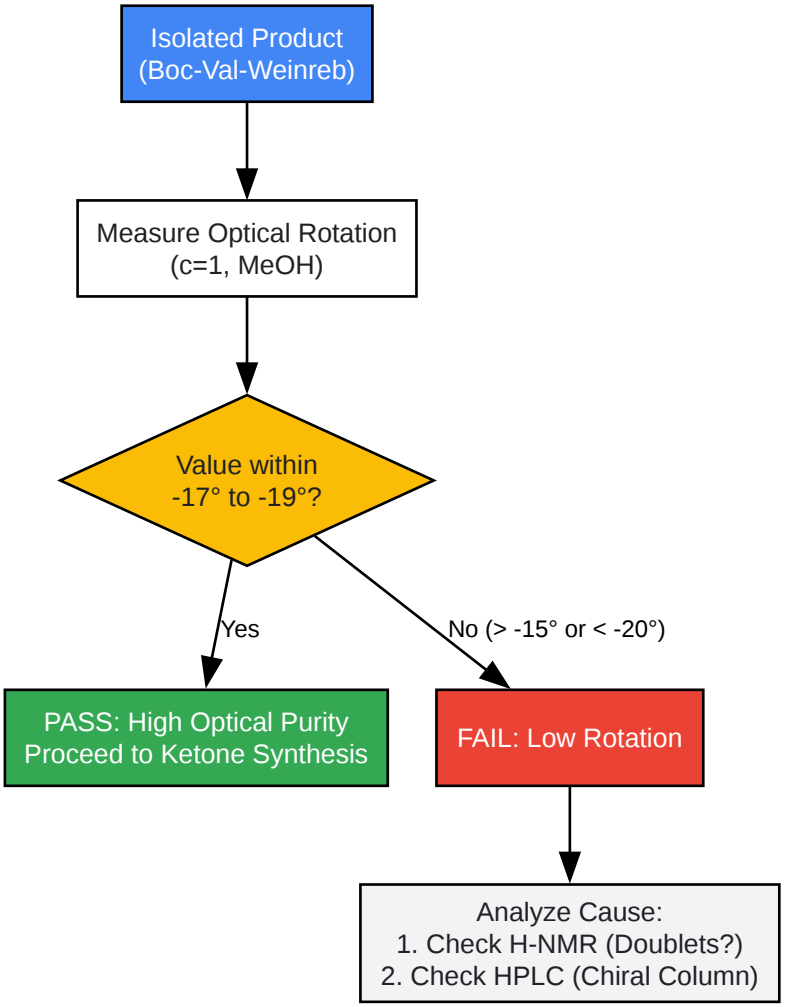

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Figure 2: QC Decision Tree for validating the optical purity of the synthesized amide.

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